

physical appearance and melting point of 3,5-Dinitro-p-toluic acid

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Compound of Interest

Compound Name: 3,5-Dinitro-p-toluic acid

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In-Depth Technical Guide: 3,5-Dinitro-p-toluic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3,5-Dinitro-p-toluic acid**, with a specific focus on its physical appearance and melting point. Detailed experimental protocols for the determination of these properties are included, alongside an application of its reactivity in the identification of alcohols.

Core Physical and Chemical Properties

3,5-Dinitro-p-toluic acid, also known as 4-Methyl-3,5-dinitrobenzoic acid, is a nitrated aromatic carboxylic acid. Its key properties are summarized below for quick reference.

Property	Value	Reference
IUPAC Name	4-methyl-3,5-dinitrobenzoic acid	[1]
Synonyms	3,5-Dinitro-4-methylbenzoic acid, 3,5-Dinitro-p-toluic acid	[2][3]
CAS Number	16533-71-4	[2][3]
Molecular Formula	C ₈ H ₆ N ₂ O ₆	[1][2]
Molecular Weight	226.14 g/mol	[1][2]
Physical Appearance	Light yellow, fine crystalline powder	[4]
Melting Point	155-158 °C	[2]

Physical Appearance

3,5-Dinitro-p-toluic acid presents as a light yellow, fine crystalline powder[4]. The color of the compound can be an indicator of its purity.

Melting Point

The melting point of a pure crystalline solid is a sharp, well-defined temperature range. For **3,5-Dinitro-p-toluic acid**, the established melting point is in the range of 155-158 °C[2]. Impurities in a sample typically lead to a depression of the melting point and a broadening of the melting range[5][6][7]. It is crucial to distinguish this compound from its isomer, 3,5-Dinitro-o-toluic acid, which has a significantly higher melting point of 205-207 °C[4][8].

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the physical appearance and melting point of a solid chemical compound like **3,5-Dinitro-p-toluic acid**.

Protocol 1: Determination of Physical Appearance

The determination of physical appearance is a qualitative assessment of the substance's physical state, color, and form.

Objective: To qualitatively describe the physical state of **3,5-Dinitro-p-toluic acid** at ambient conditions.

Materials:

- Sample of **3,5-Dinitro-p-toluic acid**
- White, non-reflective viewing surface (e.g., a ceramic tile or a watch glass over white paper)
- Spatula
- Controlled, full-spectrum lighting source

Procedure:

- Place a small, representative sample of the substance onto the white viewing surface using a clean spatula[9].
- Observe the sample under the controlled lighting source. Ensure the lighting is consistent for all observations to maintain reproducibility.
- Record the physical state of the substance (e.g., solid, crystalline, amorphous) under normal atmospheric conditions[10].
- Record the color of the substance. For nuanced colors, comparison with a standardized color chart can reduce subjectivity[9].
- Describe the form of the solid (e.g., fine powder, large crystals, granular)[10].
- Carefully waft any vapors toward the nose to note any characteristic odor. Note: This should be done with extreme caution and is generally not recommended for unknown compounds. 3,5-Dinitrobenzoic acid is listed as odorless[11].

Protocol 2: Determination of Melting Point (Capillary Method)

The capillary method is the most common technique for determining the melting point of a solid crystalline substance[7][12].

Objective: To determine the melting point range of a sample of **3,5-Dinitro-p-toluic acid**.

Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Sample of **3,5-Dinitro-p-toluic acid**
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

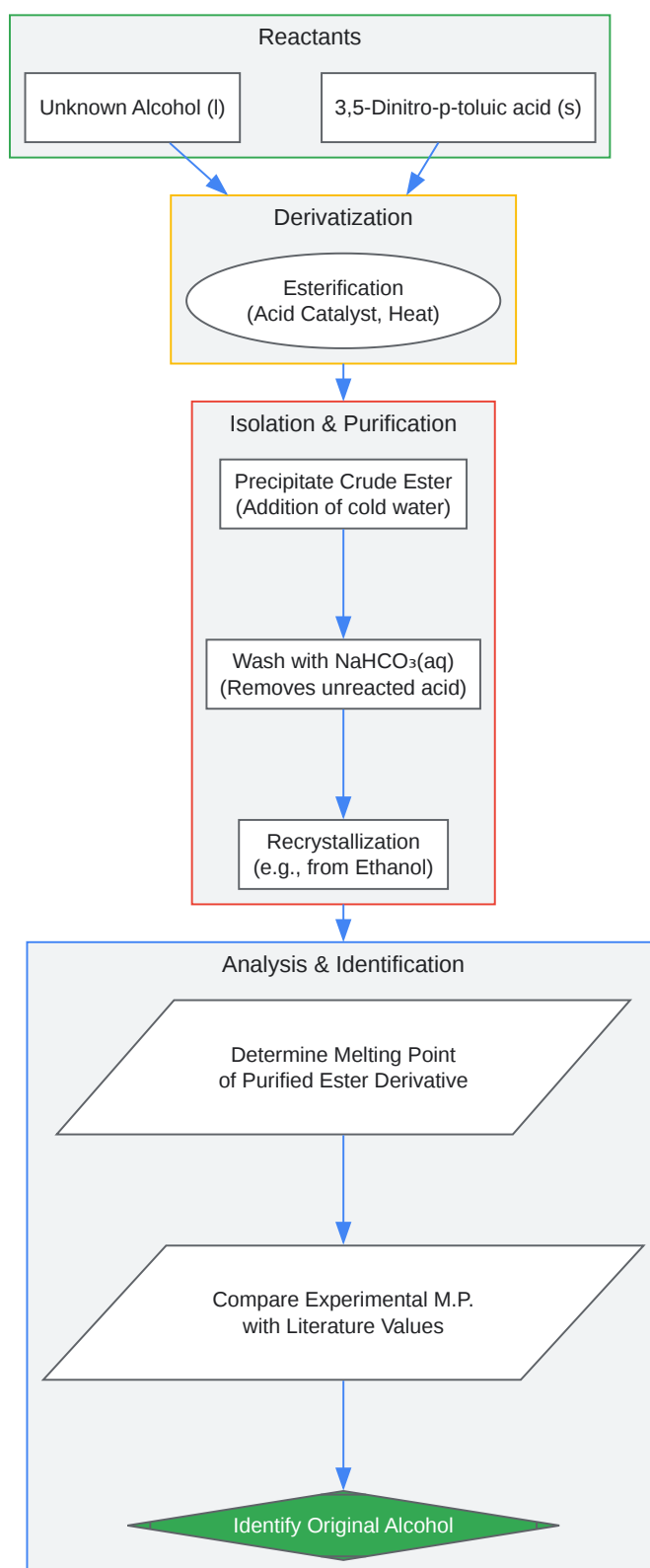
- **Sample Preparation:** If the sample consists of large crystals, gently grind it into a fine powder using a mortar and pestle. This ensures uniform packing and efficient heat transfer[12][13].
- **Packing the Capillary Tube:** Invert a capillary tube and press the open end into the powdered sample until a small amount enters the tube. Tap the sealed end of the tube on a hard surface to pack the powder down. Repeat until the packed sample is approximately 2-3 mm high[7][13].
- **Initial Rapid Determination (Optional):** Place the packed capillary tube into the melting point apparatus. Heat the sample rapidly (10-20 °C per minute) to determine an approximate melting range. This saves time in subsequent, more precise measurements[5][6][13].
- **Accurate Determination:** Allow the apparatus to cool to at least 20 °C below the approximate melting point observed. Insert a new packed capillary tube.

- Heat the sample at a slow, controlled rate, approximately 1-2 °C per minute, once the temperature is within 20 °C of the expected melting point[6][13].
- Observation and Recording:
 - Record the temperature at which the first drop of liquid appears. This is the start of the melting range.
 - Record the temperature at which the entire sample has completely melted into a clear liquid. This is the end of the melting range[6].
- Repeat: For accuracy, repeat the determination with at least two more samples to obtain consistent values[6].

Visualization of Experimental Workflow

Application in Alcohol Identification

Derivatives of **3,5-Dinitro-p-toluic acid** are utilized in qualitative organic analysis to identify unknown alcohols. Alcohols, which are often liquids, are converted into solid ester derivatives (3,5-dinitrobenzoates). These crystalline derivatives have sharp, characteristic melting points that can be used for identification by comparison with literature values[11][14][15]. The following diagram illustrates this workflow.



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